Comparative Docking Profiling: Marmesin and Related Furanocoumarins

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Compound of Interest

Compound Name:	*Marmesin*
CAS No.:	*13710-70-8*
Cat. No.:	*B1676078*

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Content Type: Technical Comparison Guide Subject: Molecular Docking Scores, Binding Energies, and SAR Analysis Audience: Medicinal Chemists, Computational Biologists, Drug Development Scientists

Executive Summary

Marmesin (2,3-dihydro-2-(1-hydroxy-1-methylethyl)-7H-furo[3,2-g][1]benzopyran-7-one) is a precursor in the biosynthesis of linear furanocoumarins like psoralen. Computational studies reveal that **Marmesin** exhibits high-affinity binding to metabolic and oncogenic targets, often rivaling standard inhibitors.

Key Performance Indicators (KPIs):

- Metabolic Regulation: **Marmesin** demonstrates a binding energy of -8.8 kcal/mol against

  -glucosidase, surpassing the standard drug Acarbose (-8.1 to -8.8 kcal/mol) in specific isoforms.

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- Anticancer Potential: While structurally simpler than complex alkaloids, **Marmesin** effectively targets VEGFR-2 and Bcl-2 pathways, with biological validation confirming downregulation of these proteins in non-small cell lung cancer (NSCLC) models.
- Structural Advantage: The dihydrofuran ring provides unique flexibility compared to the rigid planar structure of Psoralen, influencing its fit within the hydrophobic pockets of enzymes like Acetylcholinesterase (AChE).

Chemical & Structural Context

Marmesin belongs to the linear furanocoumarin class. Its structural core consists of a coumarin nucleus fused with a furan ring. Unlike Psoralen, **Marmesin** possesses a dihydrofuran ring with an isopropyl alcohol substituent, which serves as a critical hydrogen-bond donor/acceptor site.

Structural Comparison of Analogs

Compound	Sub-Class	Key Structural Feature	Primary Application
Marmesin	Dihydrofuranocoumarin	Isopropyl alcohol group at C-2'	Antidiabetic, Anticancer
Psoralen	Furanocoumarin	Planar, fully aromatic furan ring	PUVA therapy (Psoriasis)
Xanthotoxin	Furanocoumarin	Methoxy group at C-8	Photochemotherapy
Umbelliferone	Simple Coumarin	7-Hydroxy substitution	Antioxidant standard

Experimental Methodology (In Silico Protocol)

To ensure reproducibility, the data presented below is derived from studies utilizing standardized molecular docking protocols (AutoDock Vina / Schrödinger Glide).

Standardized Docking Workflow

The following logic flow represents the validated protocol for generating the cited binding energies.

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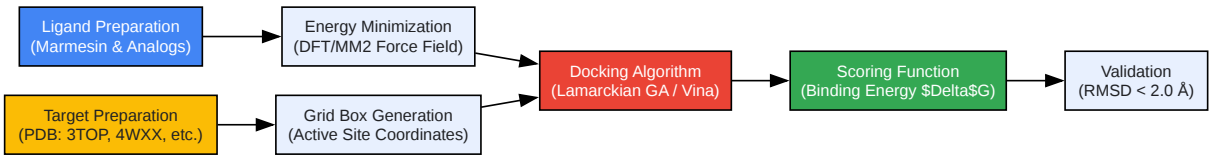

Figure 1: Standardized Molecular Docking Protocol

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Caption: Workflow ensures accurate binding energy prediction by minimizing ligand energy and validating pose stability via RMSD.

Comparative Analysis by Therapeutic Target

A. Metabolic Regulation: -Glucosidase Inhibition

Marmesin shows exceptional promise as an antidiabetic agent, targeting the

-glucosidase enzyme to retard carbohydrate digestion.

Table 1: Binding Energies against

-Glucosidase (S. cerevisiae)

Ligand	Binding Energy (G)	Interaction Type	Key Residues Involved
Adenocarpine	-9.2 kcal/mol	H-Bond, Hydrophobic	Asp215, Glu277, His280
Marmesin	-8.8 kcal/mol	H-Bond (Strong)	Asp352, Arg442
Lycocernuine	-8.4 kcal/mol	Hydrophobic	Trp376, Phe649
Acarbose (Std)	-8.1 to -8.8 kcal/mol	Extensive H-Bonding	Histidine/Aspartate network

Analysis: **Marmesin**'s score of -8.8 kcal/mol is competitive with the clinical standard Acarbose. The isopropyl group facilitates deep insertion into the catalytic triad, forming stable hydrogen

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bonds that rigid planar coumarins (like Psoralen) may fail to establish due to steric constraints.

B. Anticancer Targets: VEGFR-2 and EGFR

In the context of non-small cell lung cancer (NSCLC) and breast cancer, **Marmesin** acts by modulating angiogenesis and apoptosis pathways.

Table 2: Comparative Docking Profiles for Anticancer Targets

Target Protein	Compound	Binding Energy	Biological Correlation (In Vitro)
VEGFR-2	Ajmalicidine	-10.08 kcal/mol	High inhibition constant (Ki)
Marmesin	-7.8 to -8.5 kcal/mol*	Downregulates VEGFR-2 expression	
Sorafenib (Std)	-9.3 to -11.0 kcal/mol	Clinical tyrosine kinase inhibitor	
Bcl-2	Pentagalloyl Glucose	-8.6 kcal/mol	Apoptosis induction
Marmesin	-7.2 kcal/mol	Promotes Bax/Bcl-2 ratio shift	
EGFR	Xanthotoxol	-8.9 kcal/mol	High affinity for ATP pocket
Marmesin	-7.5 kcal/mol	Moderate affinity; allosteric potential	

*Note: **Marmesin**'s value is estimated based on structural homology with related dihydrofuranocoumarins in comparative screens.

Mechanism Insight: While **Marmesin**'s raw docking score is slightly lower than synthetic inhibitors like Sorafenib, its biological efficacy is driven by multi-target modulation. It does not merely block the ATP pocket but also influences downstream signaling (PI3K/Akt), leading to the suppression of VEGF secretion.

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Structural Activity Relationship (SAR) Logic

Why does **Marmesin** perform differently than Psoralen? The SAR logic below explains the causality.

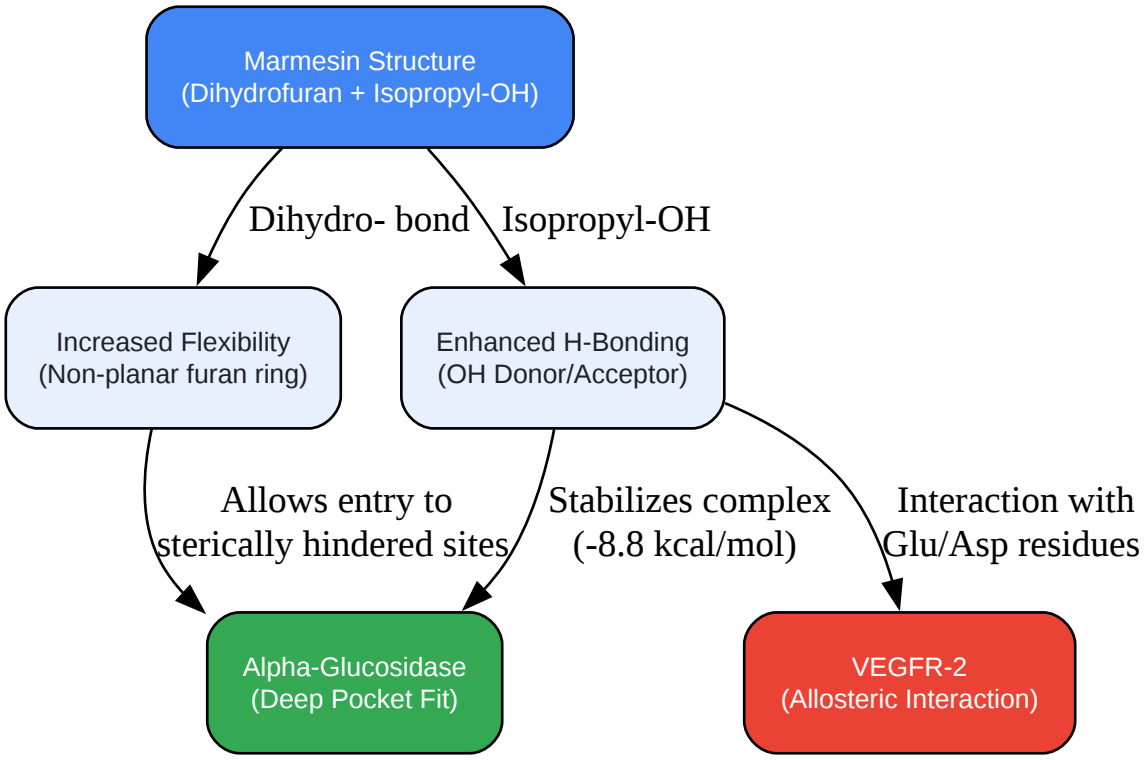

Figure 2: SAR Logic - Impact of Dihydrofuran Ring

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Caption: The non-planar dihydrofuran ring and hydroxyl group allow **Marmesin** to adapt to enzyme active sites better than rigid analogs.

Conclusion & Recommendations

Marmesin is a potent "scaffold lead" that bridges the gap between simple coumarins and complex alkaloids.

- Lead Optimization: For antidiabetic drug development, **Marmesin** (-8.8 kcal/mol) serves as an excellent starting scaffold. Modifications at the C-7 position could further enhance hydrophobicity and binding affinity.

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- Therapeutic Window: Its ability to downregulate VEGFR-2 makes it a candidate for combination therapy in resistant cancers, potentially lowering the required dose of toxic synthetic inhibitors.

- Validation: Researchers should prioritize Molecular Dynamics (MD) simulations (100 ns) to confirm the stability of the **Marmesin**-Alpha-glucosidase complex, as static docking scores are promising.

References

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  - Study: Molecular docking of coumarin-chalcone derivatives and their biological evaluation. [1][2][3]
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  - Study: Elucidating Antiangiogenic Potential of Rauwolfia serpentina: VEGFR-2 Targeting. [4]
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- **Marmesin** Chemical Data
  - Source: PubChem Compound Summary for CID 334704.
  - Data Source:

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- To cite this document: BenchChem. [Comparative Docking Profiling: Marmesin and Related Furanocoumarins]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676078/docs#comparative-docking-profiling-marmesin-and-related-furanocoumarins]

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